

# "Tetramethylammonium hexafluorophosphate CAS number 558-32-7"

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## Compound of Interest

Compound Name: *Tetramethylammonium  
hexafluorophosphate*

Cat. No.: *B147500*

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## An In-depth Technical Guide to **Tetramethylammonium Hexafluorophosphate**

CAS Number: 558-32-7 Molecular Formula:  $C_4H_{12}F_6NP$  InChI Key: ZFKULDQWLXAKIM-UHFFFAOYSA-N

## Executive Summary

**Tetramethylammonium hexafluorophosphate**, hereafter referred to as TMAHPF<sub>6</sub>, is a quaternary ammonium salt extensively utilized as a supporting electrolyte in non-aqueous electrochemistry.<sup>[1]</sup> Its high chemical and electrochemical stability, coupled with its solubility in polar aprotic solvents, makes it an indispensable tool for researchers investigating redox processes.<sup>[1]</sup> This guide provides a comprehensive overview of its physicochemical properties, core applications, detailed experimental protocols, and its role in modern research fields, including energy storage and biochemical analysis.

## Physicochemical and Electrochemical Properties

TMAHPF<sub>6</sub> is a white, crystalline powder that is stable under typical laboratory conditions, though it is sensitive to moisture.<sup>[2][3][4]</sup> Its key properties are summarized below.

Table 1: Physicochemical Properties of TMAHPF<sub>6</sub>

Property	Value	Citations
CAS Number	558-32-7	<a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Formula	C <sub>4</sub> H <sub>12</sub> F <sub>6</sub> NP	<a href="#">[2]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Molecular Weight	219.11 g/mol	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Appearance	White to pale cream crystalline powder	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[6]</a>
Melting Point	>300 °C (decomposes)	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Solubility	Soluble in water; Soluble in polar aprotic solvents (e.g., acetonitrile, DMSO).	<a href="#">[2]</a> <a href="#">[3]</a>

Table 2: Electrochemical Properties and Comparison

Property	Tetramethylammonium Hexafluorophosphate (TMAHPF <sub>6</sub> )	Tetrabutylammonium Hexafluorophosphate (TBAHPF <sub>6</sub> )	Citations
Cation	Tetramethylammonium (TMA <sup>+</sup> )	Tetrabutylammonium (TBA <sup>+</sup> )	<a href="#">[1]</a>
Key Advantage	Smaller cation size can lead to higher ionic mobility and conductivity.	Larger cation size provides a very wide electrochemical window.	<a href="#">[1]</a>
Electrochemical Window	Possesses a wide electrochemical stability window suitable for most applications. <a href="#">[1]</a>	Generally considered to have one of the widest potential windows for non-aqueous electrolytes. <a href="#">[8][9]</a>	<a href="#">[1][8][9]</a>
Common Use	High-conductivity applications; electric double-layer capacitors (EDLCs). <a href="#">[1][10]</a>	General-purpose non-aqueous electrochemistry; when extreme potentials are required. <a href="#">[8][11]</a>	<a href="#">[1][8][10][11]</a>

## Core Applications

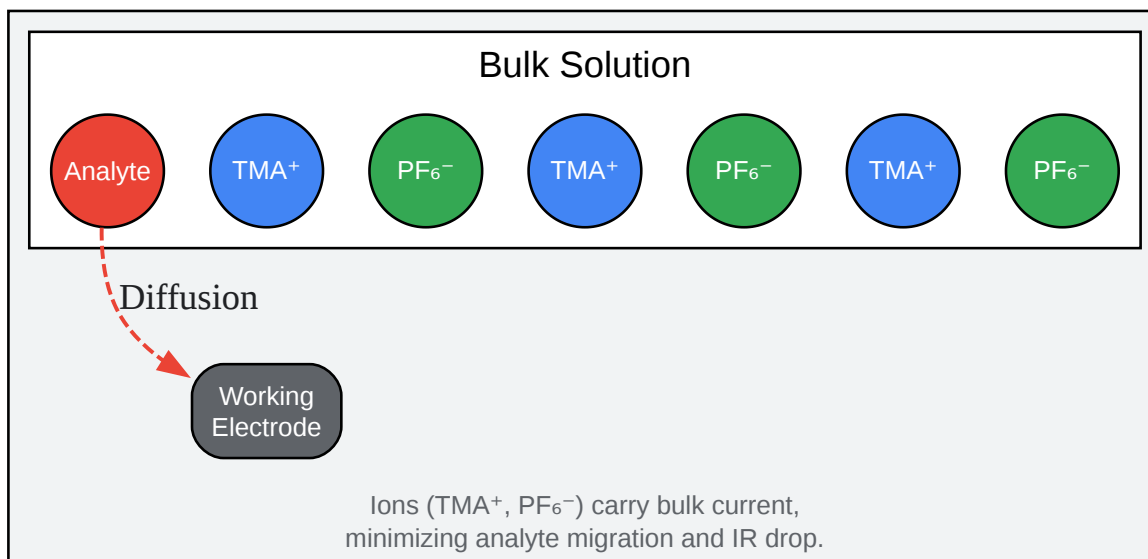
### Supporting Electrolyte in Electrochemistry

The primary application of TMAHPF<sub>6</sub> is as a supporting or background electrolyte in non-aqueous electrochemical experiments.[\[1\]\[12\]](#) In this role, it performs several critical functions:

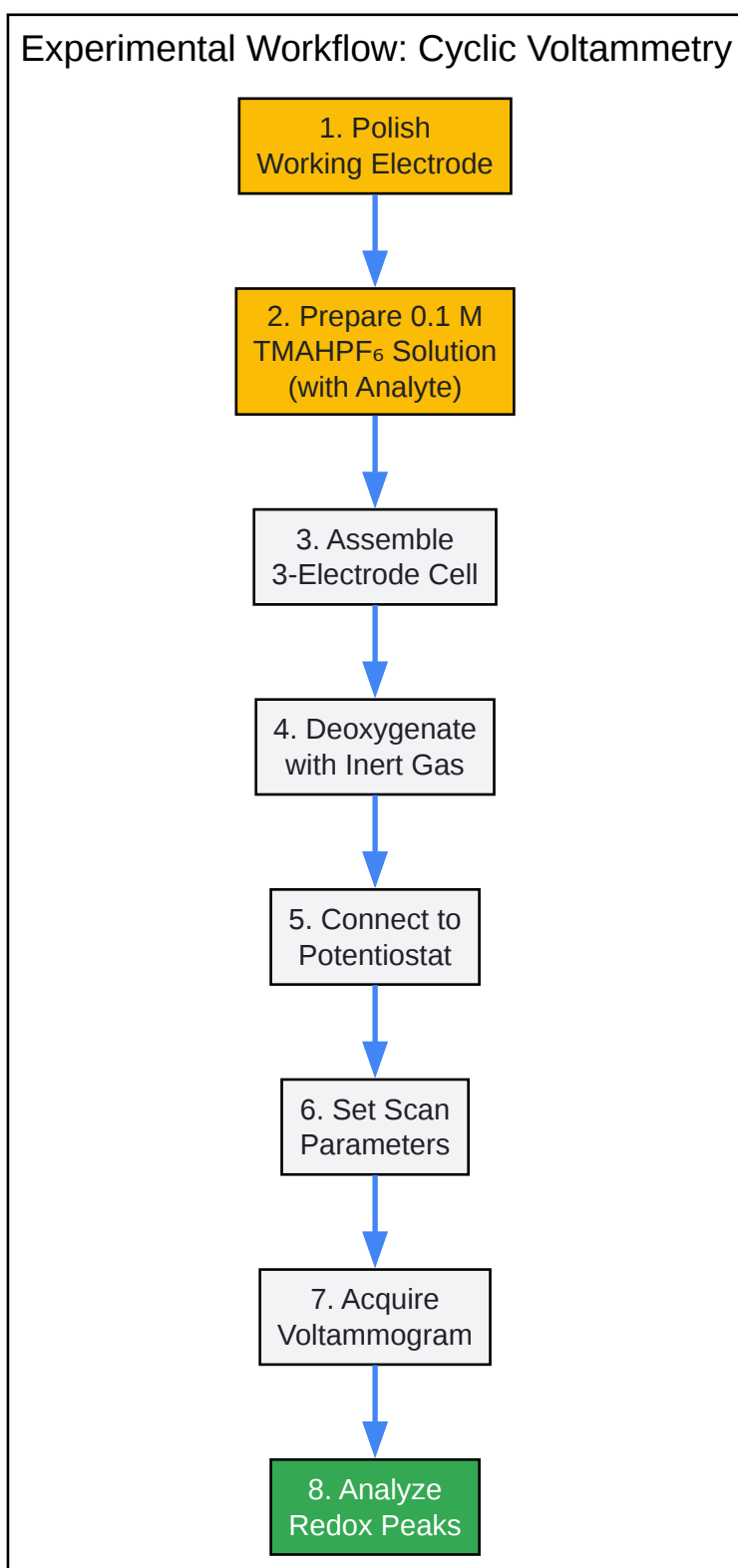
- **Increases Solution Conductivity:** It provides a high concentration of mobile, inert ions that carry the bulk of the current through the solution.[\[11\]](#)
- **Minimizes IR Drop:** By ensuring high conductivity, it reduces the uncompensated solution resistance (iR drop), which can distort electrochemical measurements.

- Suppresses Ion Migration: The high concentration of "spectator" ions ensures that the electroactive analyte reaches the electrode surface primarily through diffusion, simplifying the analysis of results.[\[11\]](#)

The effectiveness of TMAHPF<sub>6</sub> stems from the electrochemical inertness of both the tetramethylammonium (TMA<sup>+</sup>) cation and the hexafluorophosphate (PF<sub>6</sub><sup>-</sup>) anion, which are resistant to oxidation and reduction over a wide potential range.[\[1\]](#)[\[8\]](#)

Role of TMAH $\text{PF}_6$  as a Supporting Electrolyte

## Experimental Workflow: Cyclic Voltammetry



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